

Technical Whitepaper: 1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid

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Compound of Interest

Compound Name:	1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid
Cat. No.:	B057366

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a technical overview of **1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid**, a heterocyclic compound belonging to the pyrazolopyridine class. The pyrazolo[3,4-b]pyridine core is a recognized privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities. While specific experimental data for **1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid** is limited in publicly available literature, this paper compiles the known chemical and safety data. Furthermore, it explores the potential biological relevance of this compound by examining a closely related analog, 4-(3-aminophenyl)-**1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid**, a known inhibitor of Tropomyosin Receptor Kinases (TRKs). This whitepaper includes a proposed signaling pathway and a representative synthetic protocol based on this analog, offering a valuable resource for researchers interested in the therapeutic potential of this compound class.

Chemical Identity and Properties

1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid is a derivative of the 1H-pyrazolo[3,4-b]pyridine core. While a specific CAS number for this exact molecule is not readily available, the parent compound, 1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid, is registered under CAS number 116855-08-4.

Property	Value	Source
Molecular Formula	C ₈ H ₇ N ₃ O ₂	[1]
Molecular Weight	177.16 g/mol	[1]
MDL Number	MFCD11109332	[1]
Appearance	Solid (form)	
InChI Key	WEZYUZRHWLFJDN-UHFFFAOYSA-N	
SMILES String	Cn1nc(C(=O)c2cccnc12	

Safety Information

Based on available data, **1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid** is classified with the GHS07 pictogram, indicating that it may cause skin and eye irritation, and may be harmful if swallowed.

Hazard Information	Description
Pictogram	GHS07
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed H319: Causes serious eye irritation
Precautionary Statements	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

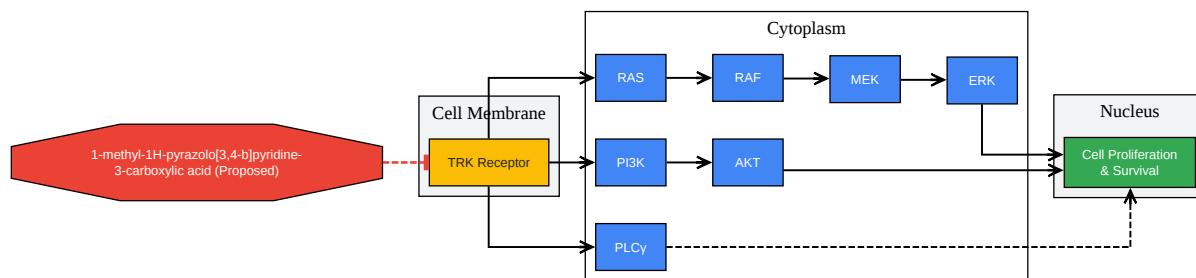
Biological Activity and Potential Signaling Pathway

The broader class of 1H-pyrazolo[3,4-b]pyridine derivatives has demonstrated significant therapeutic potential, with activities including the inhibition of kinases such as Mps1, ALK-

L1196M, and TBK1, as well as antibacterial, antimicrobial, antioxidant, antifungal, and antiparasitic effects.

A closely related analog, **4-(3-aminophenyl)-1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid** (CAS: 1354706-25-4), has been identified as a potent inhibitor of Tropomyosin Receptor Kinases (TRKs).^[2] TRKs are a family of receptor tyrosine kinases that play a crucial role in the development and function of the nervous system.^[3] Dysregulation of TRK signaling is implicated in various cancers.^[3] The mechanism of action for TRK inhibitors typically involves binding to the ATP-binding pocket of the kinase domain, thereby blocking the downstream signaling cascades responsible for cell proliferation and survival.^{[2][3]}

Given the structural similarity, it is plausible that **1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid** may also exhibit inhibitory activity against TRKs or other related kinases. The primary signaling pathways activated by TRK receptors include the RAS/MAPK, PI3K/AKT, and PLC γ pathways.^{[1][3]} Inhibition of TRK would lead to the downregulation of these pathways.



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Caption: Proposed inhibitory action on the TRK signaling pathway.

Experimental Protocols

Due to the lack of a specific published synthesis protocol for **1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid**, a general method for the synthesis of the parent 1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid is provided as a representative experimental procedure.^[4] This can be adapted by using a substituted hydrazine to introduce the methyl group at the N1 position.

Synthesis of 1H-Pyrazolo[3,4-b]pyridine-3-carboxylic acid^[4]

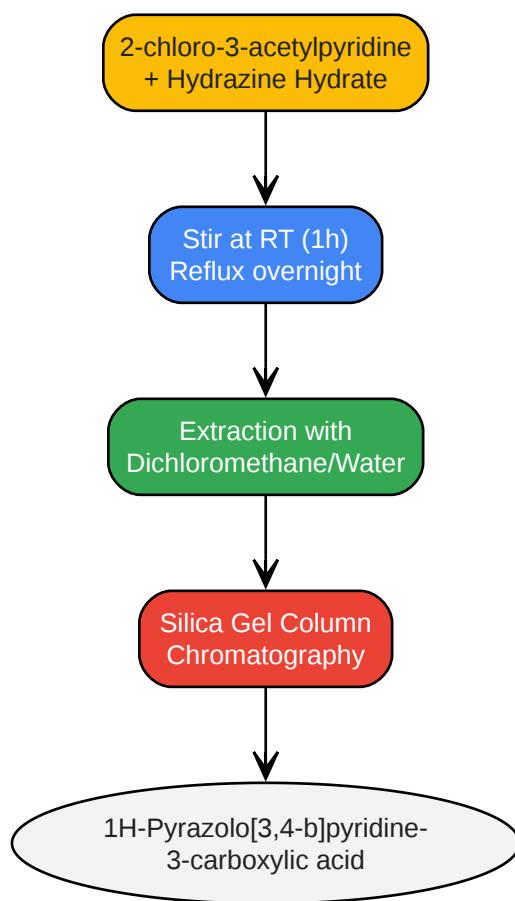
Materials:

- 2-chloro-3-acetylpyridine
- Hydrazine hydrate
- Dichloromethane
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Three-necked flask, condenser, thermometer, magnetic stirrer

Procedure:

- To a three-necked flask equipped with a thermometer, a condenser, and a magnetic stirrer, add 2-chloro-3-acetylpyridine at room temperature.
- Add hydrazine hydrate as the solvent.
- Stir the reaction mixture for 1 hour.
- Heat the mixture to reflux and maintain overnight.
- Monitor the reaction progress using thin-layer chromatography.
- Once the reaction is complete, stop heating and allow the system to cool to room temperature.

- Add purified water and dichloromethane to extract the reaction solution.
- Separate the organic phase. Wash the aqueous phase multiple times with dichloromethane and combine the organic phases.
- Dry the combined organic phase with anhydrous sodium sulfate.
- Concentrate the organic phase under reduced pressure.
- Purify the resulting crude product by silica gel column chromatography to obtain 1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid.



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Caption: General synthetic workflow for the pyrazolo[3,4-b]pyridine core.

Quantitative Data

Specific quantitative biological data for **1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid** is not available in the reviewed literature. The following table presents data for a related pyrazolo[3,4-b]quinoline derivative to showcase the potential potency of this class of compounds.

Compound ID	Assay	Target	IC ₅₀ (μM)	Source
9a	α-glucosidase Inhibition	α-glucosidase	59	[5]
9a	α-amylase Inhibition	α-amylase	253	[5]
10g	Kinase Inhibition	ALK-L1196M	<0.0005	[6]
10g	Kinase Inhibition	ROS1	<0.0005	[6]

Note: Compound 9a is 1-((1-phenyl-1H-1,2,3-triazol-4-yl)methyl)-1H-pyrazolo[3,4-b]quinoline-4-carboxamide and compound 10g is a different pyrazolo[3,4-b]pyridine derivative.

Conclusion

1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid belongs to a class of compounds with significant and diverse biological activities. While direct experimental data for this specific molecule is scarce, the known activity of a close analog as a TRK inhibitor suggests a promising avenue for further investigation. The synthetic routes to the core structure are well-established, providing a foundation for the synthesis and subsequent biological evaluation of this compound. This technical guide serves as a starting point for researchers aiming to explore the therapeutic potential of **1-methyl-1H-pyrazolo[3,4-b]pyridine-3-carboxylic acid**, particularly in the context of kinase inhibition and cancer therapy. Further studies are warranted to elucidate its precise mechanism of action and to quantify its biological activity.

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